

The Environmental Fate and Degradation of Cyclosulfamuron: A Technical Guide

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Compound of Interest

Compound Name: Cyclosulfamuron

Cat. No.: B145574

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Introduction

Cyclosulfamuron is a sulfonylurea herbicide used for the control of broadleaf weeds and sedges in cereal crops such as rice and wheat.[1] Understanding its environmental fate and degradation is crucial for assessing its potential environmental impact and ensuring its safe use. This technical guide provides a comprehensive overview of the current knowledge on the environmental degradation of **cyclosulfamuron**, including its hydrolysis, photolysis, metabolism in soil and plants, and mobility. The information is presented with a focus on quantitative data, detailed experimental methodologies, and visual representations of key processes.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **cyclosulfamuron** is presented in Table 1. These properties influence its behavior and fate in the environment.

Table 1: Chemical and Physical Properties of **Cyclosulfamuron**

Property	Value	Reference
IUPAC Name	1-[[2-(cyclopropanecarbonyl)phenyl]sulfamoyl]-3-(4,6-dimethoxypyrimidin-2-yl)urea	[2]
CAS Registry Number	136849-15-5	[3]
Molecular Formula	C ₁₇ H ₁₉ N ₅ O ₆ S	[2]
Molecular Weight	421.4 g/mol	[2]
Water Solubility (20°C)	0.17 mg/L (pH 5), 6.52 mg/L (pH 7), 549 mg/L (pH 9)	[3]
Vapor Pressure (20°C)	2.2 x 10 ⁻⁵ Pa	[3]
pKa	5.04	[3]
Log P (n-octanol/water)	2.045 (pH 5), 1.41 (pH 7)	[3]

Abiotic Degradation

Abiotic degradation processes, including hydrolysis and photolysis, are significant pathways for the dissipation of **cyclosulfamuron** in the environment.

Hydrolysis

The hydrolysis of **cyclosulfamuron** is highly dependent on the pH of the aqueous solution. As a sulfonylurea herbicide, the cleavage of the sulfonylurea bridge is a primary degradation pathway.[3][4]

Quantitative Data

The hydrolysis half-life (DT₅₀) of **cyclosulfamuron** at 20°C varies significantly with pH, as detailed in Table 2.

Table 2: Hydrolysis Half-life (DT₅₀) of **Cyclosulfamuron** at 20°C

pH	DT ₅₀ (days)	Reference
5	2.2	[3]
6	5.1	[3]
7	40	[3]
8	91	[3]

Experimental Protocol: Hydrolysis Study (Following OECD Guideline 111)

A hydrolysis study for **cyclosulfamuron** would typically be conducted following the OECD Guideline 111 for "Hydrolysis as a Function of pH."

- Test System: Sterile aqueous buffer solutions at pH 4, 7, and 9 are prepared.
- Test Substance: A stock solution of radiolabeled (e.g., ¹⁴C) or non-labeled **cyclosulfamuron** is prepared in a suitable solvent.
- Procedure: A small aliquot of the stock solution is added to each buffer solution to achieve a known initial concentration. The solutions are then incubated in the dark at a constant temperature (e.g., 20°C or 25°C).
- Sampling and Analysis: At appropriate time intervals, samples are taken from each solution and analyzed for the concentration of the parent compound and potential degradation products using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV or mass spectrometry (MS) detection.
- Data Analysis: The degradation rate constant and the half-life (DT₅₀) at each pH are calculated assuming first-order kinetics.

Photolysis

The degradation of **cyclosulfamuron** by light (photolysis) can occur in water and on soil surfaces. The rate of photolysis is influenced by the intensity and wavelength of light.

Quantitative Data

Specific experimental data on the quantum yield and photolysis half-life (DT_{50}) of **cyclosulfamuron** in water and soil are not readily available in the public domain.

Experimental Protocol: Aqueous Photolysis Study (Following OECD Guideline 316)

A study to determine the aqueous photolysis of **cyclosulfamuron** would generally adhere to OECD Guideline 316.

- Test System: Sterile, buffered (pH 7) aqueous solution of **cyclosulfamuron**.
- Light Source: A light source that simulates natural sunlight (e.g., a xenon arc lamp with appropriate filters) is used.
- Procedure: The test solution is exposed to the light source at a constant temperature. Dark control samples are incubated under the same conditions but shielded from light to measure hydrolysis.
- Sampling and Analysis: Samples are collected at various time points and analyzed by HPLC to determine the concentration of **cyclosulfamuron**.
- Data Analysis: The photodegradation rate constant and half-life are calculated by correcting for degradation in the dark controls. The quantum yield can be determined by measuring the light intensity and the rate of degradation.

Biotic Degradation

Microbial metabolism is a key process in the degradation of **cyclosulfamuron** in soil and aquatic systems.

Soil Metabolism

In the soil environment, **cyclosulfamuron** is degraded by microorganisms through various metabolic reactions. The rate of degradation is influenced by soil properties such as pH, organic matter content, microbial biomass, and temperature.

Quantitative Data

A typical aerobic soil metabolism half-life (DT_{50}) for **cyclosulfamuron** is reported to be 15 days.[1] However, detailed studies specifying the soil type and conditions are not widely available. Data on the anaerobic soil metabolism of **cyclosulfamuron** is not readily available in the public domain.

Table 3: Aerobic Soil Metabolism Half-life (DT_{50}) of **Cyclosulfamuron**

Condition	DT_{50} (days)	Reference
Typical Aerobic Soil	15	[1]

Experimental Protocol: Aerobic and Anaerobic Soil Metabolism Study (Following OECD Guideline 307)

Studies on the soil metabolism of **cyclosulfamuron** are typically conducted according to OECD Guideline 307.

- Test System: Representative agricultural soils with varying properties (e.g., texture, organic carbon content, pH).
- Test Substance: ^{14}C -labeled **cyclosulfamuron** is applied to the soil samples at a rate equivalent to the recommended field application rate.
- Aerobic Conditions: The treated soil is maintained at a specific moisture content (e.g., 40-60% of maximum water holding capacity) and incubated in the dark at a constant temperature (e.g., 20°C). The system is continuously aerated, and evolved $^{14}\text{CO}_2$ is trapped.
- Anaerobic Conditions: After an initial aerobic phase to allow for the establishment of microbial activity, the soil is flooded with water, and the system is purged with an inert gas (e.g., nitrogen) to create anaerobic conditions.
- Sampling and Analysis: Soil samples are collected at various time intervals and extracted with appropriate solvents. The extracts are analyzed by techniques such as HPLC and Liquid Scintillation Counting (LSC) to identify and quantify the parent compound and its metabolites. Non-extractable residues are determined by combustion analysis of the extracted soil.

- **Data Analysis:** The degradation half-lives (DT_{50} and DT_{90}) for the parent compound and major metabolites are calculated.

Plant Metabolism

Cyclosulfamuron is used on rice and wheat, and its metabolism in these plants determines its selectivity and potential for residue accumulation. In general, tolerant plants can rapidly metabolize the herbicide into non-toxic compounds.

Quantitative Data

Specific quantitative data on the metabolites and degradation pathways of **cyclosulfamuron** in rice and wheat are not well-documented in publicly available literature. One study investigated the inhibitory effect of **cyclosulfamuron** on acetolactate synthase activity in different rice cultivars but did not detail the metabolic fate of the herbicide.[5]

Experimental Protocol: Plant Metabolism Study

A plant metabolism study for **cyclosulfamuron** would involve the following general steps:

- **Test System:** Rice and wheat plants grown under controlled conditions (e.g., greenhouse or growth chamber).
- **Test Substance:** ^{14}C -labeled **cyclosulfamuron** is applied to the plants at a rate and growth stage that mimics agricultural practice.
- **Procedure:** Plants are harvested at various intervals after treatment.
- **Sampling and Analysis:** The plants are separated into different parts (e.g., leaves, stems, roots, and grains). Each part is extracted, and the extracts are analyzed using radio-HPLC and/or LC-MS to identify and quantify the parent compound and its metabolites.

Mobility in Soil

The mobility of **cyclosulfamuron** in soil determines its potential to leach into groundwater or move into surface water via runoff. The primary indicator of mobility is the soil organic carbon-water partitioning coefficient (K_{oc}).

Quantitative Data

An experimentally determined Koc value for **cyclosulfamuron** is not readily available in the public domain. However, based on its chemical properties, it is considered to be only slightly mobile.^[1]

Experimental Protocol: Adsorption/Desorption Study (Following OECD Guideline 106)

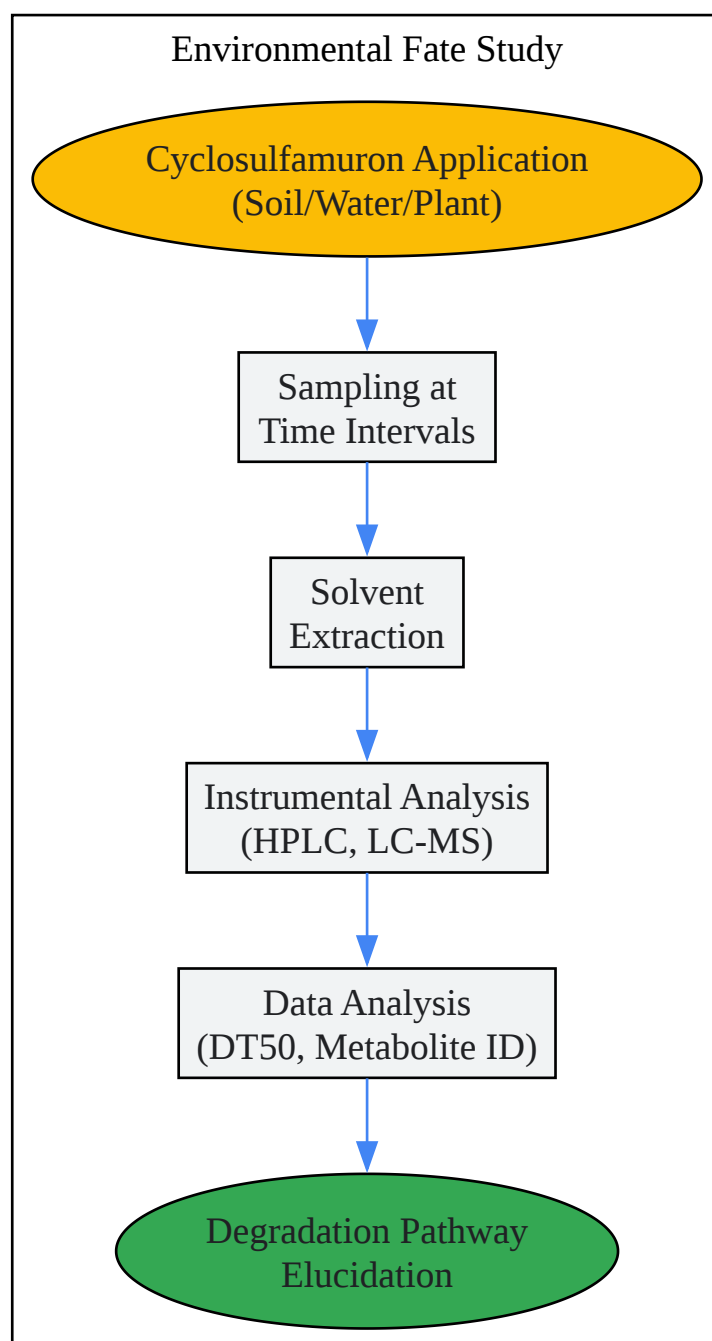
The mobility of **cyclosulfamuron** in soil is typically assessed using a batch equilibrium method as described in OECD Guideline 106.

- **Test System:** A set of at least four different soil types with varying organic carbon content, clay content, and pH.
- **Test Substance:** An aqueous solution of ¹⁴C-labeled **cyclosulfamuron** of known concentration.
- **Adsorption Phase:** A known mass of soil is equilibrated with a known volume of the **cyclosulfamuron** solution by shaking for a defined period (e.g., 24 hours) at a constant temperature. After equilibration, the soil and aqueous phases are separated by centrifugation.
- **Desorption Phase:** The supernatant from the adsorption phase is removed, and a fresh solution (without the test substance) is added to the soil. The mixture is then shaken again to determine the amount of desorbed substance.
- **Analysis:** The concentration of **cyclosulfamuron** in the aqueous phase before and after equilibration is determined by LSC. The amount adsorbed to the soil is calculated by the difference.
- **Data Analysis:** The soil-water distribution coefficient (Kd) is calculated for each soil. The Koc is then calculated by normalizing the Kd value to the organic carbon content of the soil ($Koc = (Kd / \%OC) * 100$).

Degradation Pathways

The degradation of **cyclosulfamuron**, like other sulfonylurea herbicides, primarily involves the cleavage of the sulfonylurea bridge, which leads to the formation of a sulfonamide and a pyrimidine amine metabolite. Further degradation of these initial products can then occur.

Diagram of a General Degradation Workflow

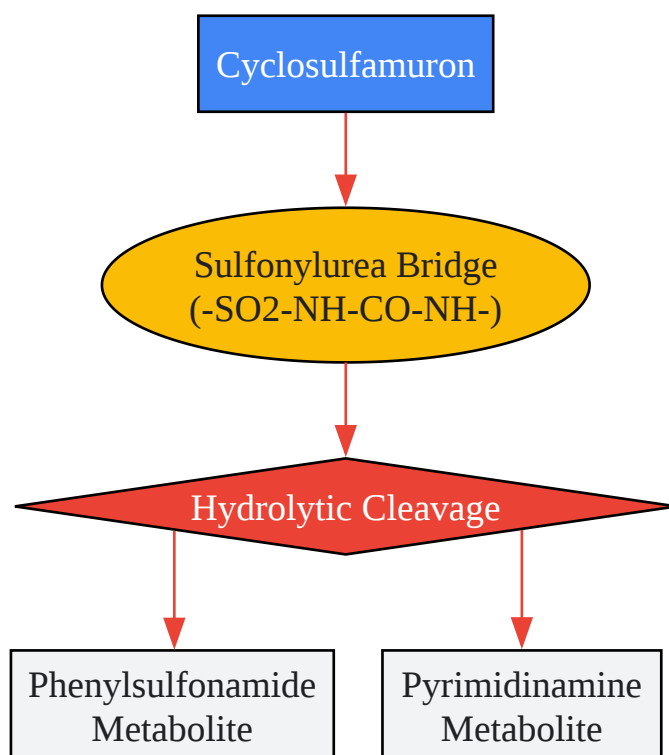


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General workflow for a **cyclosulfamuron** degradation study.

Signaling Pathway for Hydrolysis

The hydrolysis of the sulfonylurea bridge is a key degradation step.

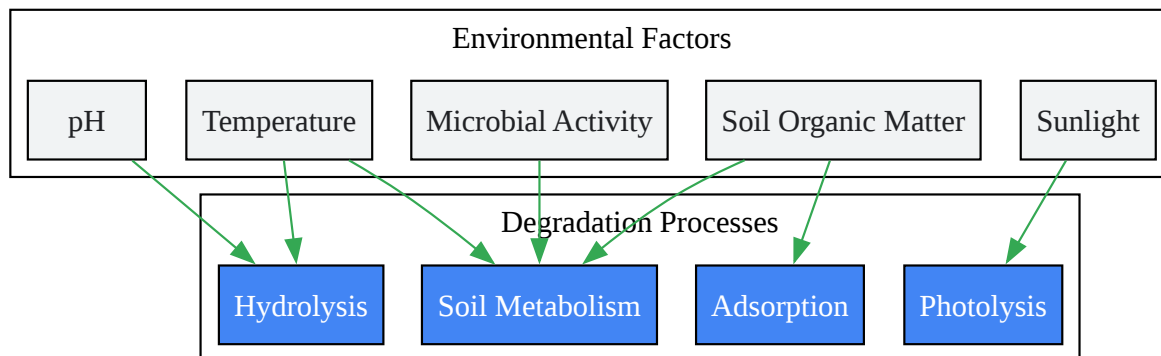


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Hydrolytic cleavage of the sulfonylurea bridge in **cyclosulfamuron**.

Logical Relationship of Environmental Factors on Degradation

Various environmental factors influence the degradation rate of **cyclosulfamuron**.



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